

Commercial Suppliers and Technical Guide for Fenpropathrin-d5 Analytical Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenpropathrin-d5

Cat. No.: B12422148

[Get Quote](#)

For researchers, scientists, and professionals in drug development and analytical testing, the availability of high-purity, reliable analytical standards is paramount. This technical guide provides an in-depth overview of commercial suppliers of **Fenpropathrin-d5**, a deuterated internal standard crucial for the accurate quantification of the pyrethroid insecticide Fenpropathrin.

Introduction to Fenpropathrin-d5

Fenpropathrin is a synthetic pyrethroid insecticide used to control a wide range of pests on various crops. To ensure food safety and environmental protection, regulatory bodies worldwide have established maximum residue limits (MRLs) for pesticides in agricultural commodities. Accurate and precise measurement of Fenpropathrin residues is therefore essential. The use of a stable isotope-labeled internal standard, such as **Fenpropathrin-d5**, in conjunction with mass spectrometry-based methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS), is the gold standard for quantitative analysis. The deuterated analog mimics the chemical behavior of the native analyte during sample preparation and analysis, correcting for matrix effects and variations in instrument response, thus leading to highly accurate and reliable results.

Commercial Suppliers of Fenpropathrin-d5

Several reputable chemical suppliers offer **Fenpropathrin-d5** analytical standards. The following table summarizes the key quantitative data for the products available from prominent

vendors. Researchers are advised to visit the suppliers' websites for the most current information and to request a certificate of analysis (CoA) for detailed lot-specific data.

Supplier	Catalog Number	Purity	Available Quantities	Molecular Formula	Molecular Weight (g/mol)
MedChem Express	HY-123178S	≥98.0%	1 mg, 5 mg, 10 mg	C ₂₂ H ₁₈ D ₅ NO ₃	354.45
Santa Cruz Biotechnology	sc-214408	Information available upon request	Information available upon request	C ₂₂ H ₁₈ D ₅ NO ₃	354.45
LGC Standards	TRC-F242402-10MG	Information available upon request	10 mg	C ₂₂ H ₁₈ D ₅ NO ₃	354.45
HPC Standards	676151	Information available upon request	5 mg	C ₂₂ H ₁₈ D ₅ NO ₃	354.45
GlpBio	GC63747	>98%	1 mg, 5 mg, 10 mg	C ₂₂ H ₁₈ D ₅ NO ₃	354.45
Toronto Research Chemicals	F242402	Information available upon request	1 mg, 5 mg, 10mg	C ₂₂ H ₁₈ D ₅ NO ₃	354.45
Clearsynth	CS-T-93973	Information available upon request	Information available upon request	C ₂₂ H ₁₈ D ₅ NO ₃	354.45

Experimental Protocols

The following section outlines a typical experimental protocol for the quantitative analysis of Fenpropathrin in a food matrix using **Fenpropathrin-d5** as an internal standard, based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with LC-MS/MS.

Reagents and Materials

- Fenpropathrin analytical standard
- **Fenpropathrin-d5** internal standard solution (e.g., 1 µg/mL in acetonitrile)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (for pigmented matrices)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes
- Syringe filters (0.22 µm)

Sample Preparation (QuEChERS Extraction)

- Homogenization: Homogenize a representative portion of the sample (e.g., fruit, vegetable) to a uniform consistency.
- Weighing: Weigh 10 g (± 0.1 g) of the homogenized sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Add a known volume of the **Fenpropathrin-d5** internal standard solution to the sample. The final concentration should be appropriate for the expected

analyte concentration range.

- Extraction: Add 10 mL of acetonitrile to the tube. Cap and shake vigorously for 1 minute.
- Salting Out: Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate). Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at ≥ 3000 rcf for 5 minutes.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer: Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL d-SPE tube containing the appropriate sorbent mixture (e.g., 150 mg MgSO_4 , 50 mg PSA, and 50 mg C18). For samples with high pigment content, a sorbent containing GCB may be necessary.
- Vortexing: Cap the d-SPE tube and vortex for 30 seconds.
- Centrifugation: Centrifuge at high speed for 2 minutes.
- Final Extract: The resulting supernatant is the final extract. Transfer an aliquot into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatography system coupled to a triple quadrupole mass spectrometer.
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of water and acetonitrile or methanol, often with additives like formic acid or ammonium formate to improve ionization.
- Ionization Mode: Electrospray ionization (ESI) in positive ion mode is commonly used for pyrethroids.

- Data Acquisition: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Monitor at least two specific precursor-to-product ion transitions for both Fenpropathrin and **Fenpropathrin-d5** to ensure accurate identification and quantification.

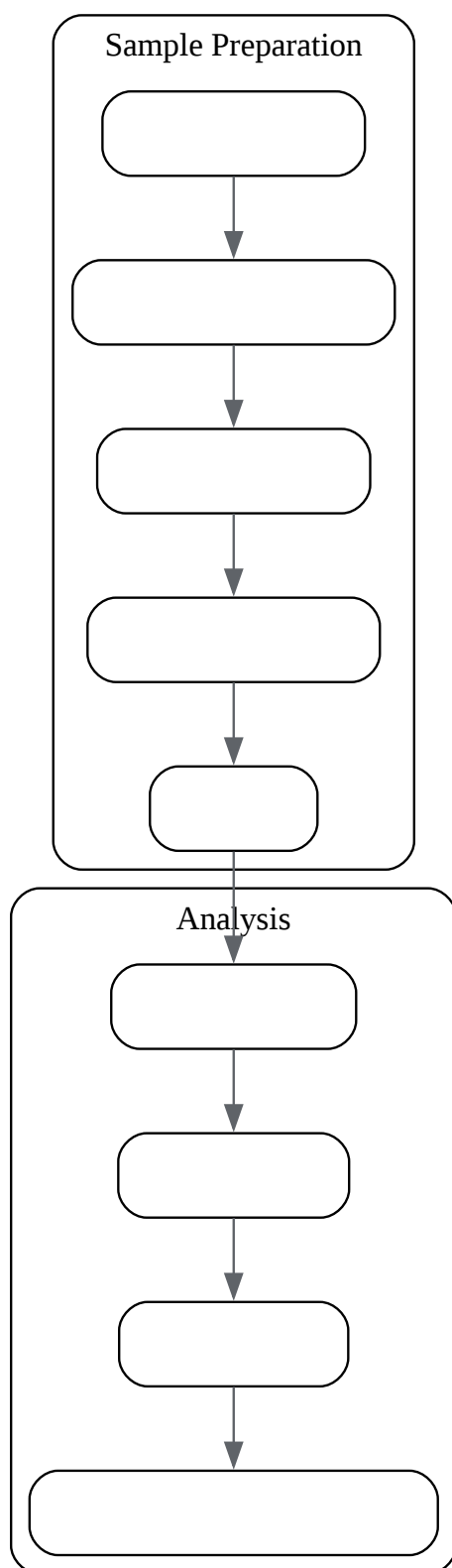
Quantification

Prepare a calibration curve by plotting the ratio of the peak area of the Fenpropathrin analyte to the peak area of the **Fenpropathrin-d5** internal standard against the concentration of the analyte. The concentration of Fenpropathrin in the sample can then be determined from this calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of Fenpropathrin using an internal standard.

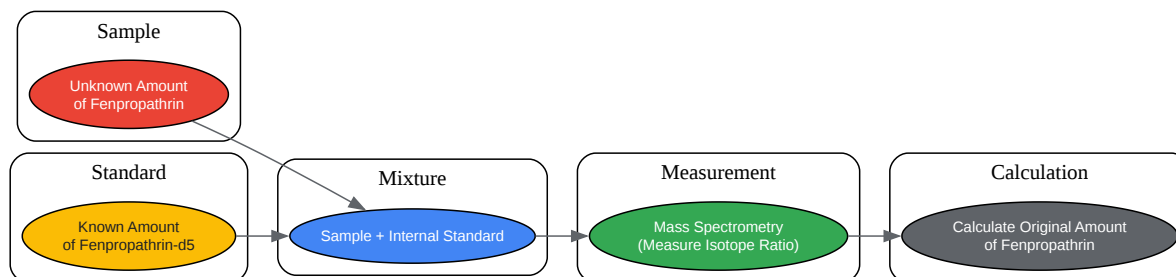


[Click to download full resolution via product page](#)

Fig. 1: General workflow for Fenpropathrin analysis.

Principle of Isotope Dilution Mass Spectrometry

This diagram illustrates the logical relationship in isotope dilution mass spectrometry, the underlying principle for using **Fenpropathrin-d5** as an internal standard.



[Click to download full resolution via product page](#)

Fig. 2: Principle of isotope dilution mass spectrometry.

- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for Fenpropathrin-d5 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12422148#commercial-suppliers-of-fenpropathrin-d5-analytical-standard\]](https://www.benchchem.com/product/b12422148#commercial-suppliers-of-fenpropathrin-d5-analytical-standard)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com